

Essential Safety and Logistical Information for Handling 4-Methoxyphenyl Isocyanate

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Compound of Interest

Compound Name: 4-Methoxyphenyl isocyanate

Cat. No.: B042312

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For researchers, scientists, and drug development professionals, ensuring safe handling of reactive chemicals like **4-Methoxyphenyl isocyanate** is paramount. This document provides procedural guidance for the safe use, storage, and disposal of this compound, minimizing risks and ensuring a secure laboratory environment.

Chemical Identifier and Properties

Property	Value	Reference
CAS Number	5416-93-3	[1]
Molecular Formula	C8H7NO2	[2]
Molecular Weight	149.15 g/mol	[2]
Appearance	Colorless to light yellow/orange clear liquid	[1][3]
Boiling Point	106 - 110 °C @ 16 mmHg	[1]
Density	1.151 g/mL at 25 °C	

Hazard Identification and Classification

4-Methoxyphenyl isocyanate is classified as a hazardous chemical.[1] Acute exposure can be harmful if swallowed, inhaled, or in contact with skin.[1] It is corrosive and can cause severe

skin burns and eye damage.^[1] Additionally, it may cause respiratory irritation and allergic reactions.^{[1][4]}

Hazard Classification	Category
Acute Toxicity, Oral	Category 4
Acute Toxicity, Dermal	Category 4
Acute Toxicity, Inhalation	Category 4
Skin Corrosion/Irritation	Category 1
Serious Eye Damage/Eye Irritation	Category 1
Respiratory Sensitization	Category 1
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory system)

Source: Fisher Scientific Safety Data Sheet^[1], Sigma-Aldrich Safety Data Sheet

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the last line of defense against exposure and should be used in conjunction with engineering controls.^{[4][5]}

PPE Category	Specification	Rationale
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.[1] A full-face respirator is preferred over a half-face to minimize skin and eye contact.[4] For spraying applications, an air-line respirator may be necessary.[4]	To prevent inhalation of harmful vapors which can cause respiratory irritation and sensitization.[1][6]
Hand Protection	Chemical-resistant gloves such as nitrile, neoprene, or butyl rubber.[5][7] Thin latex gloves are not suitable.[4]	To prevent skin contact, which can cause severe burns and allergic reactions.[1][4]
Eye and Face Protection	Safety goggles and a face shield are essential.[1][5]	To protect against splashes that can cause serious eye damage.[1]
Skin and Body Protection	A lab coat, disposable suit, or coveralls to prevent skin contact.[5][7]	To protect skin from accidental splashes and contamination.[8]

Operational and Disposal Plans

Handling and Storage Protocol

All work with **4-Methoxyphenyl isocyanate** must be conducted in a certified chemical fume hood to ensure adequate ventilation.[6]

Step-by-Step Handling Procedure:

- Preparation: Before handling, ensure that an emergency plan is in place and that the location of the nearest safety shower and eyewash station is known.[6]
- Personal Protective Equipment (PPE): Don the appropriate PPE as detailed in the table above.

- Dispensing: Handle the liquid in a well-ventilated area, preferably within a fume hood.[\[1\]](#)
Avoid breathing vapors or mist.[\[1\]](#)
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#) It is incompatible with acids, water, strong oxidizing agents, strong bases, alcohols, and amines.
[\[1\]](#)
- Post-Handling: Thoroughly wash hands and any exposed skin after handling.[\[1\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)

Experimental Workflow for Handling **4-Methoxyphenyl Isocyanate**

Experimental Workflow for Handling 4-Methoxyphenyl Isocyanate

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Caption: This diagram outlines the key stages for the safe handling of **4-Methoxyphenyl isocyanate**, from preparation to disposal.

Emergency Procedures

In Case of Exposure:

Exposure Route	First Aid Measures
Inhalation	Remove the individual to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [1]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes. Seek immediate medical attention. [1]
Eye Contact	Rinse immediately with plenty of water, including under the eyelids, for at least 15 minutes. Seek immediate medical attention. [1]
Ingestion	Do NOT induce vomiting. Clean mouth with water and call a physician immediately. [1]

Spill and Disposal Plan

Spill Response:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.[\[8\]](#)
- Absorb the spill with an inert material such as sand, silica gel, or universal binder.[\[1\]](#)
- Collect the absorbed material into a suitable, closed container for disposal.[\[1\]](#)

Waste Disposal:

- Dispose of **4-Methoxyphenyl isocyanate** and any contaminated materials as hazardous waste.[9]
- Do not empty into drains.[1]
- Consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1]
- Containers should be disposed of at a hazardous or special waste collection point.[9]

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